

"N,N-Diethylpiperazine-1-carboxamide" physical and chemical properties

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Compound of Interest

Compound Name: *N,N-Diethylpiperazine-1-carboxamide*

Cat. No.: *B090361*

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N,N-Diethylpiperazine-1-carboxamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Diethylpiperazine-1-carboxamide is a chemical compound belonging to the piperazine carboxamide class. This document provides a comprehensive overview of its known physical and chemical properties, compiled from available data. It is intended to serve as a technical resource for professionals in research and development.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **N,N-Diethylpiperazine-1-carboxamide** is presented below. It is important to note that while some experimental data is available, other values are computed and should be considered as estimates.

Table 1: Physical and Chemical Properties of **N,N-Diethylpiperazine-1-carboxamide**

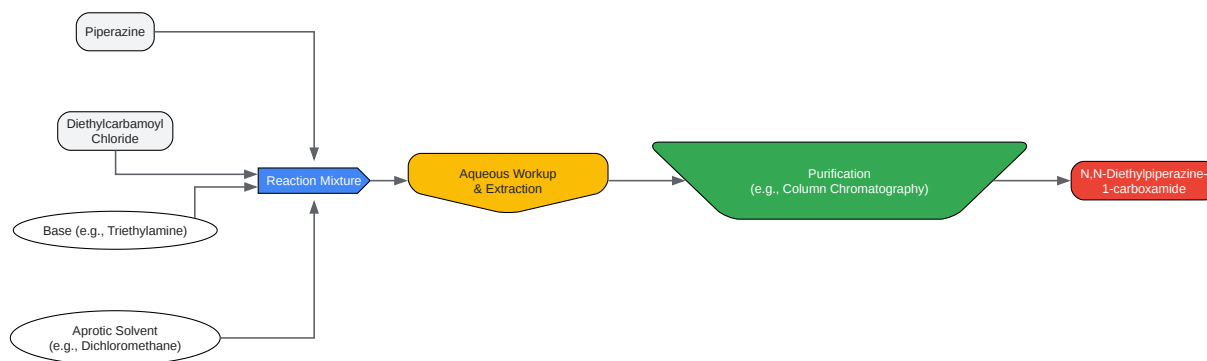
Property	Value	Source
Molecular Formula	C ₉ H ₁₉ N ₃ O	PubChem[1]
Molecular Weight	185.27 g/mol	PubChem[1]
CAS Number	119-54-0	PubChem[1]
Boiling Point	304.7 °C at 760 mmHg	Molbase
Density	1.02 g/cm ³	Molbase
Refractive Index	1.486	Molbase
Melting Point	Data not available	
Solubility	Data not available	
XLogP3 (Computed)	-0.2	PubChem[1]
Topological Polar Surface Area (Computed)	35.6 Å ²	PubChem[1]

Synthesis and Purification

A detailed, experimentally verified protocol for the synthesis of **N,N-Diethylpiperazine-1-carboxamide** is not readily available in the reviewed literature. However, based on general principles of organic synthesis for analogous compounds, a plausible synthetic route would involve the acylation of piperazine with diethylcarbamoyl chloride.

Proposed Synthetic Workflow

The reaction would likely proceed by the nucleophilic attack of one of the secondary amine nitrogens of piperazine on the electrophilic carbonyl carbon of diethylcarbamoyl chloride. A base is typically used to scavenge the hydrochloric acid byproduct.



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Figure 1: A proposed general workflow for the synthesis of **N,N-Diethylpiperazine-1-carboxamide**.

General Experimental Considerations (Hypothetical)

- **Reaction Setup:** Piperazine would be dissolved in a suitable aprotic solvent, such as dichloromethane or tetrahydrofuran, along with a tertiary amine base like triethylamine.
- **Acylation:** Diethylcarbonyl chloride, dissolved in the same solvent, would be added dropwise to the piperazine solution, likely at a reduced temperature (e.g., 0 °C) to control the reaction's exothermicity.
- **Reaction Monitoring:** The progress of the reaction could be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).

- **Workup:** Upon completion, the reaction mixture would be quenched with water or a mild aqueous acid to remove the hydrochloride salt of the base and any unreacted piperazine. The organic layer would then be separated, washed, dried, and the solvent removed under reduced pressure.
- **Purification:** The crude product would likely require purification, for which column chromatography on silica gel would be a standard method.

Spectral Data

Experimental spectral data (NMR, IR, Mass Spectrometry) for **N,N-Diethylpiperazine-1-carboxamide** are not available in the public domain based on the conducted search. Researchers would need to acquire this data upon synthesis and purification of the compound. For reference, spectral data for structurally related compounds, such as N,N-diethyl-4-methylpiperazine-1-carboxamide, are available in databases like the NIST WebBook.

Biological Activity

There is currently no publicly available information regarding the biological activity, pharmacological properties, or potential signaling pathway interactions of **N,N-Diethylpiperazine-1-carboxamide**. Further research and screening are required to elucidate any potential biological relevance of this compound.

Safety Information

According to available safety data, **N,N-Diethylpiperazine-1-carboxamide** is classified as harmful if swallowed, in contact with skin, or if inhaled[1][2]. Standard laboratory safety precautions, including the use of personal protective equipment, should be employed when handling this compound. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by a chemical supplier.

Conclusion

This technical guide summarizes the currently available physical and chemical property data for **N,N-Diethylpiperazine-1-carboxamide**. Significant data gaps exist, particularly concerning its experimental melting point, detailed and verified synthesis and purification protocols, experimental spectral data, and biological activity. The information provided herein serves as a

foundational resource for researchers and professionals interested in this compound, highlighting the need for further experimental investigation to fully characterize its properties and potential applications.

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References

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